

Essential Safety and Logistics for Handling 2-Acetylphenanthrene

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Compound of Interest

Compound Name: 2-Acetylphenanthrene

Cat. No.: B184642

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **2-Acetylphenanthrene**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Chemical and Hazard Information

2-Acetylphenanthrene is a combustible solid that is harmful if swallowed and presents a significant hazard to the aquatic environment. Below is a summary of its key characteristics.

Property	Value	Reference
CAS Number	5960-69-0	
Molecular Formula	C ₁₆ H ₁₂ O	[1]
Molecular Weight	220.27 g/mol	
Form	Solid	
Melting Point	144-145 °C	
Storage Class	11 (Combustible Solids)	
Hazard Statements	Harmful if swallowed (H302), Very toxic to aquatic life with long lasting effects (H410)	
Precautionary Statements	P264, P270, P273, P301 + P312 + P330, P391, P501	

Essential Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **2-Acetylphenanthrene** to ensure the appropriate level of PPE is used. The following are the minimum recommended PPE.

- Eye and Face Protection: Safety glasses with side shields or goggles are mandatory to protect against dust particles.[2] In situations with a higher risk of splashing or dust generation, a face shield should also be worn.[3][4]
- Skin Protection:
 - Gloves: Chemical-resistant gloves are required. Nitrile gloves are a suitable option for protection against solvents, oils, and greases, as well as limited exposure to acids and bases.[2] Always inspect gloves for any signs of degradation or puncture before use.
 - Lab Coat: A standard lab coat should be worn to protect against minor spills.[2][5] For tasks with a higher risk of significant exposure, an acid-resistant apron should be worn over the lab coat.[5]

- Closed-toe Shoes: Closed-toe shoes are mandatory in any laboratory setting where hazardous chemicals are handled.[\[4\]](#)
- Respiratory Protection: A NIOSH-approved N95 dust mask or a respirator with a particle filter is required when handling the solid form of **2-Acetylphenanthrene**, especially when dust may be generated.[\[6\]](#) All respiratory protection must be used in accordance with the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[\[7\]](#)

Safe Handling Procedures

- Preparation:
 - Ensure that a safety data sheet (SDS) for **2-Acetylphenanthrene** is readily available and has been reviewed.
 - Work in a well-ventilated area, preferably in a chemical fume hood, especially when weighing or transferring the solid.[\[8\]](#)
 - Ensure that an eyewash station and safety shower are easily accessible.[\[7\]](#)
- Handling:
 - Avoid generating dust.[\[6\]](#)
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the area where the chemical is handled.
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.[\[9\]](#)
 - Keep away from heat and sources of ignition.[\[7\]](#)

Spill and Emergency Procedures

- Spills:
 - Evacuate the immediate area.

- Wear appropriate PPE, including respiratory protection.
- Cover drains to prevent the chemical from entering the sewer system.[\[6\]](#)
- Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[\[7\]](#)[\[8\]](#)
- Clean the affected area thoroughly.
- First Aid:
 - Inhalation: Move the person to fresh air.[\[6\]](#)
 - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[\[6\]](#)
 - Eye Contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do so.[\[6\]](#)
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[\[7\]](#)

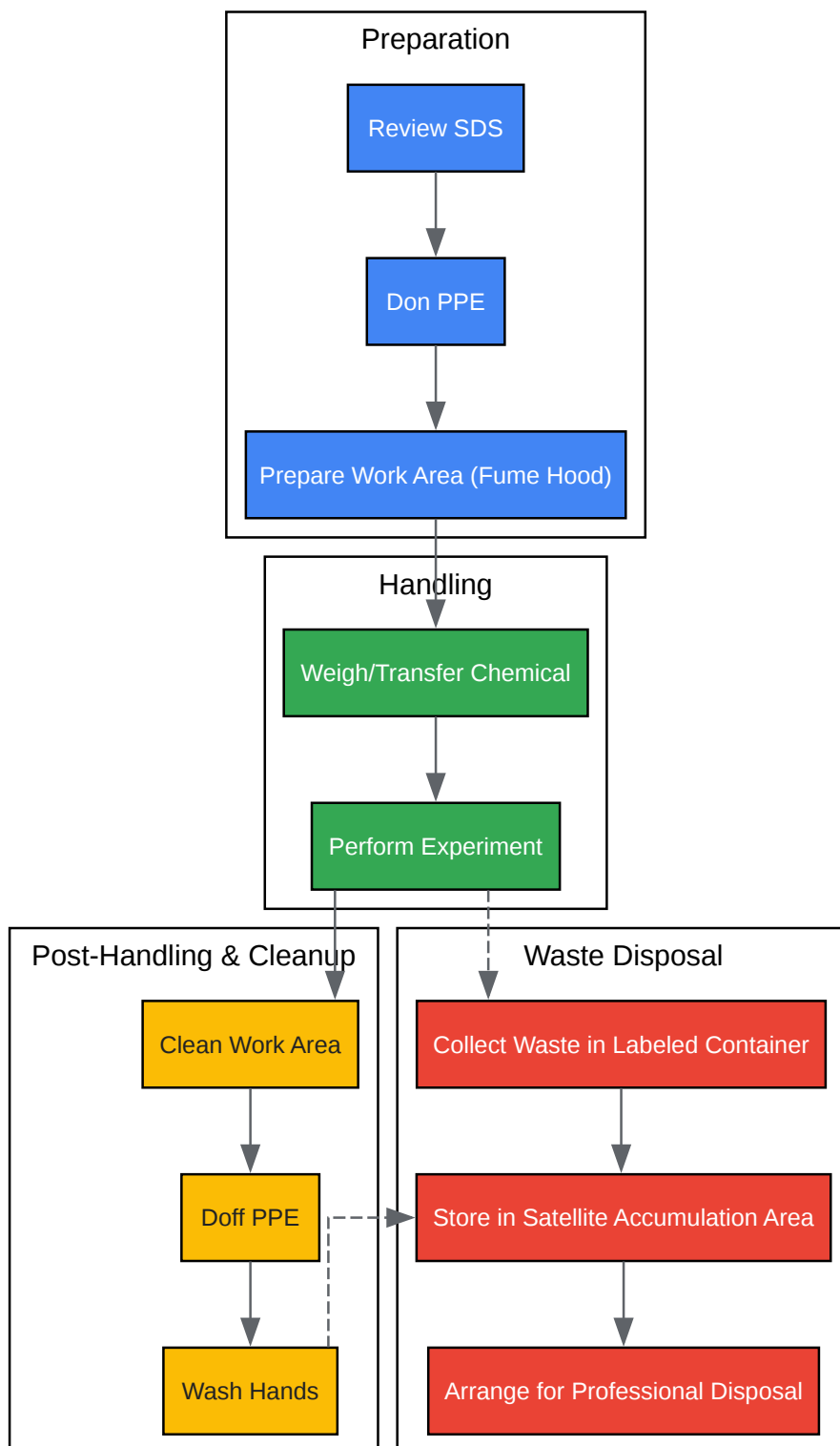
Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Collection:
 - Collect waste **2-Acetylphenanthrene** and any contaminated materials (e.g., gloves, weighing paper) in a designated, compatible, and properly labeled hazardous waste container.[\[10\]](#)
 - The container must be labeled with the words "HAZARDOUS WASTE" and the chemical name.[\[10\]](#)
- Storage of Waste:
 - Keep the waste container tightly closed except when adding waste.[\[10\]](#)

- Store the waste container in a designated satellite accumulation area.
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office.[\[10\]](#)
 - Do not mix with other waste streams.[\[10\]](#)
 - Handle uncleaned containers as you would the product itself.

Workflow for Handling and Disposal of 2-Acetylphenanthrene

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **2-Acetylphenanthrene**

By following these guidelines, you can ensure a safe laboratory environment when working with **2-Acetylphenanthrene**. Always prioritize safety and consult your institution's safety protocols.

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